

A Technical Guide to the Natural Sources and Abundance of Radon-220

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Radon-220

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Introduction

Radon-220, also known as thoron, is a naturally occurring radioactive gas and an isotope of radon. It is a significant contributor to natural background radiation. Understanding its sources, abundance, and the methods for its detection is crucial for various scientific disciplines, including environmental science, health physics, and geology. This technical guide provides an in-depth overview of **Radon-220**, focusing on its natural origins, environmental concentrations, and the experimental protocols for its measurement.

Natural Sources of Radon-220

Radon-220 is a daughter product of the radioactive decay of Thorium-232 (^{232}Th), which is a primordial radionuclide found in varying concentrations in the Earth's crust.^{[1][2]} The decay of Thorium-232 initiates a series of transformations that ultimately leads to the formation of a stable lead isotope, Lead-208 (^{208}Pb). **Radon-220** is a gaseous member of this decay chain.^{[1][3][4][5][6]}

The primary natural sources of **Radon-220** include:

- **Soil and Rocks:** The concentration of Thorium-232 in soil and rocks is the principal determinant of **Radon-220** levels. Igneous rocks, such as granite, and certain types of soil derived from these rocks tend to have higher concentrations of thorium and, consequently, a

greater potential for **Radon-220** emanation.[7][8] The porosity and permeability of the soil also play a significant role in the exhalation of **Radon-220** into the atmosphere.[2]

- **Building Materials:** Materials derived from rock and soil, such as concrete, bricks, and granite countertops, contain naturally occurring radionuclides, including Thorium-232.[9][10] These materials can be a significant source of indoor **Radon-220**, particularly in poorly ventilated areas.[10]
- **Groundwater:** **Radon-220** can dissolve in groundwater that is in contact with thorium-bearing rocks and soils. While its short half-life limits its transport over long distances in water, localized concentrations can be found.[11][12][13]

Abundance of Radon-220

The abundance of **Radon-220** in the environment is highly variable and depends on the local geology and environmental conditions. Due to its short half-life of approximately 55.6 seconds, **Radon-220** typically decays close to its point of origin.[1][5] This results in a lower overall concentration in the atmosphere compared to Radon-222 (radon), which has a longer half-life of 3.8 days.[2] However, in some specific environments, such as indoors near walls constructed with thorium-rich materials, **Radon-220** concentrations can be significant.[14]

The following tables summarize the reported concentrations of **Radon-220** in various natural sources. It is important to note that these values can vary significantly based on geographical location and measurement methodology.

Table 1: Abundance of **Radon-220** in Soil

Soil Type/Location	Radon-220 Concentration (Bq/m ³)	Reference
Weathered Granite Products (Shenzhen, China)	103,000 - 435,000	[7]
Sediments (Shenzhen, China)	2,200 - 96,000	[7]
Southeastern Ireland (Mean Exhalation Rate)	475 - 3029 (Bq m ⁻² h ⁻¹)	[15]
Sulaimania City, Iraq (in plants)	227.33 - 733.66	[16]

Table 2: Abundance of Thorium-232 (Parent of **Radon-220**) in Building Materials and Soil

Material/Location	Thorium-232 Concentration (Bq/kg)	Reference
Weathered Granite Soil (Shenzhen, China)	127 ± 17.1	[7]
Concrete (Average)	30	[10]
Gornja Stubla, Yugoslavia (Local Geology)	181	[8]

Table 3: Abundance of Radon in Groundwater (Note: Most studies do not differentiate between Radon-222 and **Radon-220**, but provide total radon concentration)

Location	Radon Concentration (Bq/L)	Reference
Buraydah city, Saudi Arabia	0.76 - 9.15 (Average: 3.56)	[11] [12]
Hafr Al Batin, Saudi Arabia	0.03 - 3.20 (Average: 1.16)	[13]
Midelt region, Morocco	0.31 - 2.24	[17]

Experimental Protocols for Radon-220 Measurement

The accurate measurement of **Radon-220** requires specialized techniques and instrumentation due to its short half-life. Below are detailed methodologies for key experiments.

Measurement of Radon-220 in Soil Gas using Alpha Spectrometry

This protocol describes the in-situ measurement of **Radon-220** in soil gas using a portable alpha spectrometer, such as the RAD7.[\[18\]](#)

Methodology:

- Site Selection and Preparation:

- Select a representative measurement location.
- Dig a hole to the desired depth (e.g., 50-100 cm).[\[19\]](#)
- Insert a soil gas probe into the bottom of the hole, ensuring a tight seal to prevent atmospheric air infiltration.
- Instrumentation Setup:
 - Connect the soil gas probe to the RAD7 detector via flexible tubing.
 - Ensure all connections are airtight.
 - The RAD7 contains a solid-state silicon detector.
- Measurement Procedure:
 - The internal pump of the RAD7 draws soil gas into the detection chamber.
 - Inside the chamber, an electric field directs positively charged polonium isotopes (progeny of radon and thoron) onto the detector.
 - The instrument performs alpha spectrometry to distinguish between the alpha particles emitted by Polonium-218 (from Radon-222) and Polonium-216 (from **Radon-220**) based on their distinct energy levels.[\[18\]](#)[\[20\]](#)
 - The measurement is typically run for a predefined period (e.g., 30-60 minutes) to obtain a statistically significant result.
- Data Analysis:
 - The RAD7 software automatically calculates and reports the concentration of **Radon-220** in Bq/m³.
 - The instrument can also provide a spectrum of the alpha particle energies, allowing for verification of the results.[\[20\]](#)[\[21\]](#)

Measurement of Radon-220 in Water Samples

This protocol outlines a common method for measuring **Radon-220** in water using a radon-in-air monitor coupled with a water-air exchanger.[22]

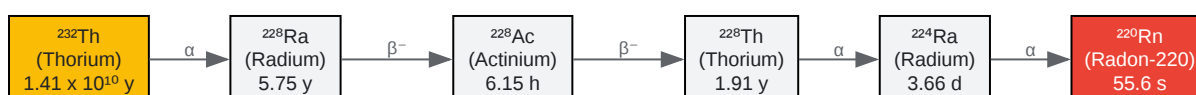
Methodology:

- Sample Collection:
 - Collect water samples in glass bottles with airtight caps, minimizing agitation to prevent radon loss.[23]
 - Fill the bottle completely to eliminate any headspace.
 - The sample should be taken from a point before any water treatment devices.[23]
 - Analyze the sample as soon as possible after collection due to the short half-life of **Radon-220**.
- Instrumentation Setup:
 - Use a setup consisting of a radon-in-air monitor (e.g., RAD7), a gas-tight water bottle with an aerator, a desiccant tube, and a closed-loop tubing system.[11]
- Measurement Procedure:
 - Connect the water sample bottle to the closed-loop aeration system of the radon monitor.
 - The instrument's internal pump circulates air through the water sample, purging the dissolved radon into the air loop.[11]
 - The air is continuously circulated until equilibrium is reached between the radon in the water and the air.
 - The radon-in-air monitor then measures the radon concentration in the closed air loop using alpha spectrometry.
- Data Analysis:

- The concentration of **Radon-220** in the air is used to calculate the initial concentration in the water sample, taking into account the volumes of the water and the air loop, and the temperature-dependent radon distribution coefficient.
- The instrument's software typically performs these calculations automatically.

Visualizations

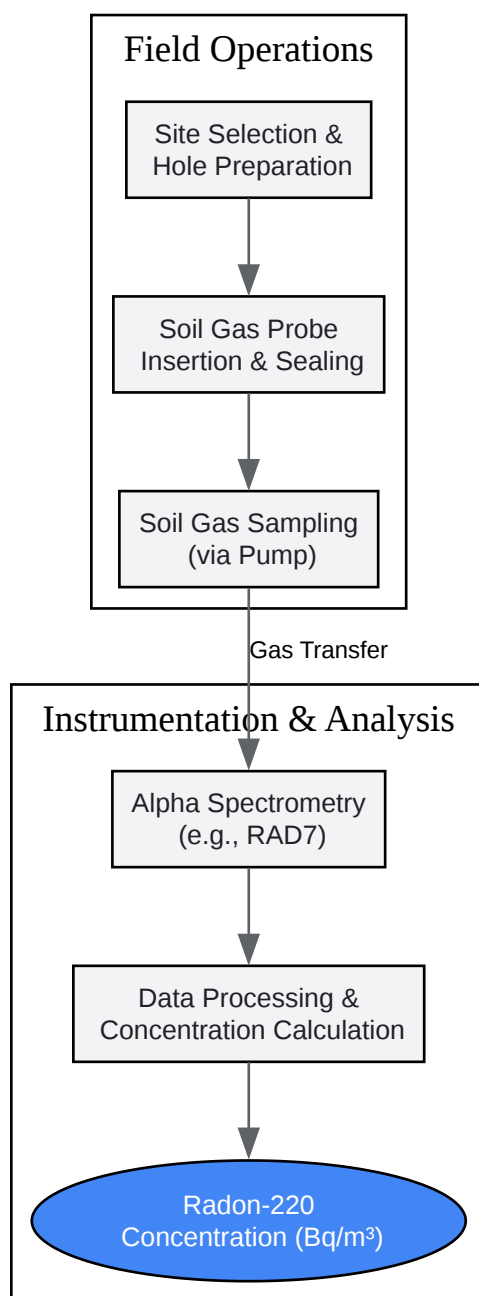
Thorium-232 Decay Chain to Radon-220



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Caption: Decay pathway of Thorium-232 to **Radon-220**.

Experimental Workflow for Radon-220 Measurement in Soil



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Caption: Workflow for measuring **Radon-220** in soil.

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- To cite this document: BenchChem. [A Technical Guide to the Natural Sources and Abundance of Radon-220]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213171#natural-sources-and-abundance-of-radon-220]

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